

Synthesis of 4-(4-Bromophenoxy)aniline Derivatives: A Detailed Guide for Researchers

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Compound of Interest

Compound Name: 4-(4-Bromophenoxy)aniline

CAS No.: 31465-35-7

Cat. No.: B1269301

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[City, State] – [Date] – A comprehensive guide detailing the synthesis of **4-(4-Bromophenoxy)aniline** and its derivatives has been compiled to support researchers, scientists, and professionals in the field of drug development. This document provides in-depth application notes, step-by-step experimental protocols, and detailed characterization data, facilitating the efficient and reproducible synthesis of these valuable chemical intermediates.

4-(4-Bromophenoxy)aniline and its derivatives are important structural motifs in medicinal chemistry and materials science, often serving as key building blocks for the development of novel pharmaceuticals and functional materials. This guide outlines the primary synthetic routes, focusing on the widely utilized Ullmann condensation and Buchwald-Hartwig amination reactions.

Synthetic Pathways and Methodologies

The synthesis of **4-(4-Bromophenoxy)aniline** can be effectively achieved through two principal cross-coupling strategies: the Ullmann condensation and the Buchwald-Hartwig

amination. Both methods involve the formation of a crucial carbon-oxygen or carbon-nitrogen bond to construct the diaryl ether or diarylamine framework.

1. Ullmann Condensation: This classical copper-catalyzed reaction provides a direct route to diaryl ethers.^{[1][2]} In a typical procedure, a phenol is coupled with an aryl halide in the presence of a copper catalyst and a base at elevated temperatures. For the synthesis of **4-(4-Bromophenoxy)aniline**, this would involve the reaction of 4-aminophenol with a suitable brominated aromatic compound.

2. Buchwald-Hartwig Amination: A more modern and versatile approach, the Buchwald-Hartwig amination utilizes a palladium catalyst to facilitate the coupling of an amine with an aryl halide.^{[3][4][5]} This method is renowned for its broad substrate scope and functional group tolerance, often proceeding under milder conditions than the Ullmann condensation. The synthesis of **4-(4-Bromophenoxy)aniline** via this route would typically involve the reaction of an aniline derivative with a bromophenoxy-containing aryl halide.

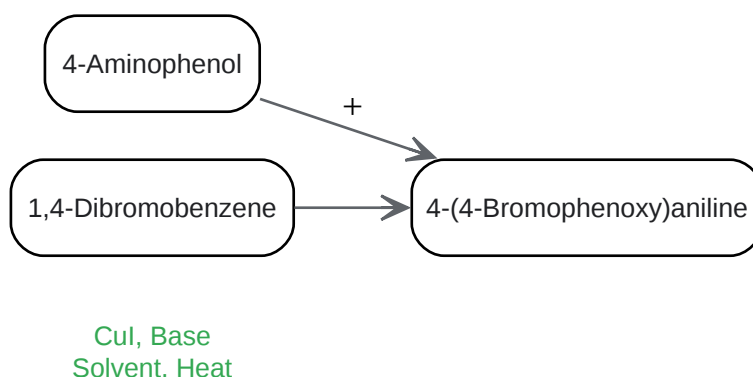
Experimental Protocols

Below are detailed protocols for the synthesis of **4-(4-Bromophenoxy)aniline**, providing a step-by-step guide for laboratory application.

Protocol 1: Synthesis via Ullmann-type Reaction (Conceptual)

While a specific literature procedure for the direct Ullmann synthesis of **4-(4-Bromophenoxy)aniline** is not readily available, a general protocol can be adapted from known procedures for similar diaryl ethers.

Reaction Scheme:



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Conceptual Synthesis Pathway via Ullmann Condensation

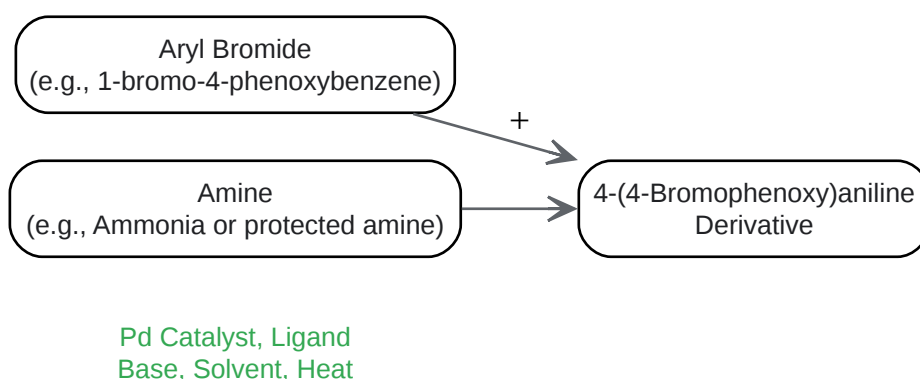
Procedure:

- To a dried reaction vessel, add 4-aminophenol (1.0 eq), 1,4-dibromobenzene (1.2 eq), copper(I) iodide (0.1 eq), and a suitable base such as potassium carbonate (2.0 eq).
- Add a high-boiling point polar solvent, such as N,N-dimethylformamide (DMF) or dimethyl sulfoxide (DMSO).
- De-gas the mixture by bubbling with an inert gas (e.g., nitrogen or argon) for 15-20 minutes.
- Heat the reaction mixture to 120-150 °C and stir vigorously for 12-24 hours, monitoring the reaction progress by thin-layer chromatography (TLC).
- Upon completion, cool the reaction mixture to room temperature and pour it into water.
- Extract the aqueous layer with an organic solvent such as ethyl acetate.
- Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel to afford **4-(4-Bromophenoxy)aniline**.

Protocol 2: Synthesis via Buchwald-Hartwig Amination (General)

A general procedure for the Buchwald-Hartwig amination is provided below, which can be optimized for the specific synthesis of **4-(4-Bromophenoxy)aniline** derivatives.

Reaction Scheme:



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General Synthesis via Buchwald-Hartwig Amination

Procedure:

- In a glovebox or under an inert atmosphere, charge a dry Schlenk flask with the aryl bromide (1.0 eq), palladium catalyst (e.g., Pd(OAc)₂, 1-5 mol%), and a suitable phosphine ligand (e.g., BINAP, 1-5 mol%).
- Add a base, such as cesium carbonate (1.5-2.0 eq).
- Add the amine (1.2 eq) and an anhydrous, de-gassed solvent (e.g., toluene or dioxane).
- Seal the flask and heat the reaction mixture to 80-110 °C for 8-24 hours, or until the reaction is complete as monitored by TLC or GC-MS.
- After cooling to room temperature, dilute the mixture with an organic solvent and filter through a pad of celite.

- Concentrate the filtrate and purify the residue by column chromatography to yield the desired product.

Quantitative Data Summary

The following table summarizes key data for the synthesis and characterization of **4-(4-Bromophenoxy)aniline**. Please note that the yield is a typical expectation for such reactions and may vary based on specific conditions and optimization.

Parameter	Value	Reference
Molecular Formula	C ₁₂ H ₁₀ BrNO	[6] (Expected)
Molecular Weight	264.12 g/mol	
Melting Point	104-108 °C	
Typical Reaction Yield	70-90%	

Characterization Data

Detailed analytical data is crucial for confirming the structure and purity of the synthesized compound. Below are the expected spectroscopic data for **4-(4-Bromophenoxy)aniline** based on analysis of structurally similar compounds.[7][8]

¹H NMR (400 MHz, CDCl₃):

Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment
~7.40	d, J = 8.8 Hz	2H	Ar-H
~6.95	d, J = 8.8 Hz	2H	Ar-H
~6.85	d, J = 8.8 Hz	2H	Ar-H
~6.70	d, J = 8.8 Hz	2H	Ar-H
~3.70	br s	2H	-NH ₂

^{13}C NMR (100 MHz, CDCl_3):

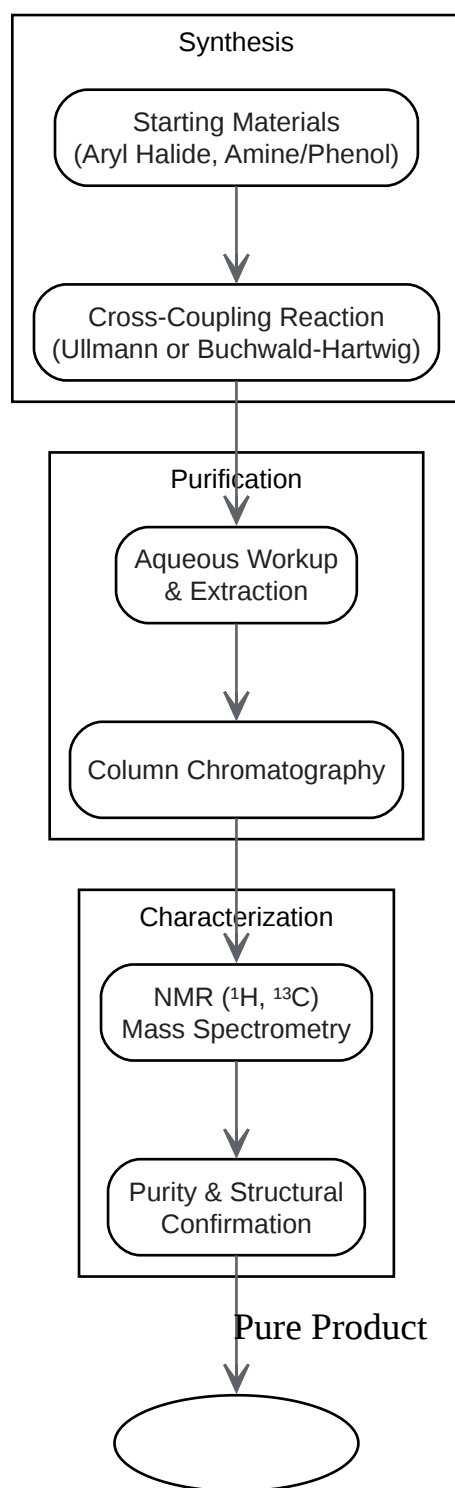
Chemical Shift (δ , ppm)	Assignment
~158	Ar-C
~150	Ar-C
~142	Ar-C
~132	Ar-CH
~122	Ar-CH
~119	Ar-CH
~116	Ar-CH
~115	Ar-C

Mass Spectrometry (EI):

- M^+ : m/z 263/265 (consistent with the presence of one bromine atom)
- Key Fragments: Analysis of the fragmentation pattern would be required for detailed structural elucidation.

Experimental Workflow Visualization

The following diagram illustrates a generalized workflow for the synthesis, purification, and characterization of **4-(4-Bromophenoxy)aniline** derivatives.



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Generalized experimental workflow.

This comprehensive guide is intended to serve as a valuable resource for the scientific community, enabling further research and development in areas that rely on the synthesis of these important chemical building blocks.

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